

Application Notes and Protocols for PEAi

Passivation of Perovskite Solar Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FE-PE2I

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This document provides detailed application notes and experimental protocols for the deposition of a phenethylammonium iodide (PEAI) passivation layer on perovskite films. The inclusion of a PEAi layer is a critical step in reducing surface defects, suppressing non-radiative recombination, and ultimately enhancing the power conversion efficiency (PCE) and stability of perovskite solar cells (PSCs).^{[1][2][3]}

Overview of PEAi Passivation

Surface defects on perovskite films are a primary source of non-radiative recombination, which limits the open-circuit voltage (VOC) and fill factor (FF) of PSCs.^[1] Passivation of these defects is a key strategy to approach the theoretical efficiency limits of perovskite photovoltaics.^[2] Phenethylammonium iodide (PEAI) is an organic halide salt that has proven to be an effective passivating agent.^{[2][3]} When deposited on the surface of a 3D perovskite film, PEAi can form a 2D perovskite capping layer or passivate defects such as iodine vacancies, leading to significantly improved device performance and stability.^{[1][4]}

Data Presentation: Performance Enhancement with PEAi Passivation

The following tables summarize the quantitative impact of PEAi passivation on the performance of perovskite solar cells, as reported in recent literature.

Table 1: Comparison of Perovskite Solar Cell Performance With and Without PEAI Passivation

Passivation	Deposition Method	PCE (%)	VOC (V)	JSC (mA/cm ²)	FF (%)	Reference
Without PEAI	-	15.75	-	-	-	[5]
With PEAI	Spin-Coating	19.22	1.090	22.52	78.30	[5]
Without PEAI	-	-	-	-	-	[2]
With PEAI (20 mM)	Spin-Coating	23.56	1.16	24.9	81.4	[2]
With PEAI	Blade-Coating	22.71	-	-	-	[4]
Control	Blade-Coating	20.5	-	-	-	[4]
With PEAI	Vapor Deposition	19.1	-	-	-	[6]

Table 2: Certified Power Conversion Efficiencies with PEAI Passivation

Device Structure	Passivation Method	Certified PCE (%)	VOC (V)	JSC (mA/cm ²)	FF (%)	Reference
glass/ITO/ SnO ₂ /PbI ₃ FAMA/PEA I/Spiro- OMeTAD/Au	Spin-Coating	23.32	-	-	-	[1]
Planar Perovskite Solar Cell	Spin-Coating	23.32 (quasi-steady state)	1.18	-	-	[2][3]

Experimental Protocols

This section provides detailed methodologies for the most common techniques used to deposit a PEAI passivation layer on a pre-deposited perovskite active layer.

Spin-Coating Deposition of PEAI

Spin-coating is a widely used solution-based method for depositing thin films with high uniformity.

Materials and Reagents:

- Phenethylammonium iodide (PEAI)
- Isopropanol (IPA), anhydrous
- Perovskite-coated substrate
- Micropipettes
- Spin-coater

- Hotplate

Protocol:

- Precursor Solution Preparation:
 - Prepare a PEAI solution in isopropanol. A typical concentration is 1 mg/mL.^[5] Another commonly used concentration is 20 mM.^[2] The optimal concentration may vary depending on the underlying perovskite composition and desired layer thickness.
- Deposition:
 - Place the perovskite-coated substrate onto the chuck of the spin-coater.
 - Dispense a sufficient volume of the PEAI solution (e.g., 30 μ L) to cover the entire surface of the perovskite film.^[5]
 - Spin-coat the substrate. A typical two-step program is:
 - Step 1: 5000 rpm for 30 seconds.^[5]
 - Acceleration and other parameters should be optimized for uniform coverage.
- Annealing:
 - Transfer the substrate to a hotplate and anneal at 100 °C for 10 minutes in an inert atmosphere (e.g., nitrogen-filled glovebox).^[5] This step helps to remove residual solvent and promote the interaction between the PEAI and the perovskite surface.
- Cooling:
 - Allow the substrate to cool down to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer).

Blade-Coating Deposition of PEAI

Blade-coating is a scalable deposition technique suitable for large-area device fabrication.

Materials and Reagents:

- Phenethylammonium iodide (PEAI)
- Isopropanol (IPA), anhydrous
- Dibutyl alcohol (TBA) (optional, as a cosolvent)[7]
- Perovskite-coated substrate
- Blade-coater
- Hotplate

Protocol:

- Precursor Solution Preparation:
 - Prepare a PEAi solution in isopropanol. To improve the viscosity and stability of the liquid column during coating, a cosolvent like dibutyl alcohol (TBA) can be introduced.[7]
- Deposition:
 - Mount the perovskite-coated substrate on the stage of the blade-coater.
 - Set the blade height and coating speed. These parameters will need to be optimized to achieve a uniform PEAi layer.
 - Dispense the PEAi solution in front of the blade.
 - Initiate the coating process, moving the blade across the substrate at a constant speed.
- Drying/Annealing:
 - The coated film can be dried on a hotplate. The temperature and time will depend on the solvent system used. For IPA-based solutions, a similar annealing step as in spin-coating (e.g., 100 °C for 10 minutes) can be employed.

Vapor-Phase Deposition of PEAi

Vapor deposition techniques offer a solvent-free approach, which can prevent potential damage to the underlying perovskite layer from solvents.[8]

Materials and Equipment:

- Phenethylammonium iodide (PEAI) powder
- Thermal evaporation system with a quartz crystal microbalance (QCM)
- Perovskite-coated substrate
- Substrate holder with heating capabilities

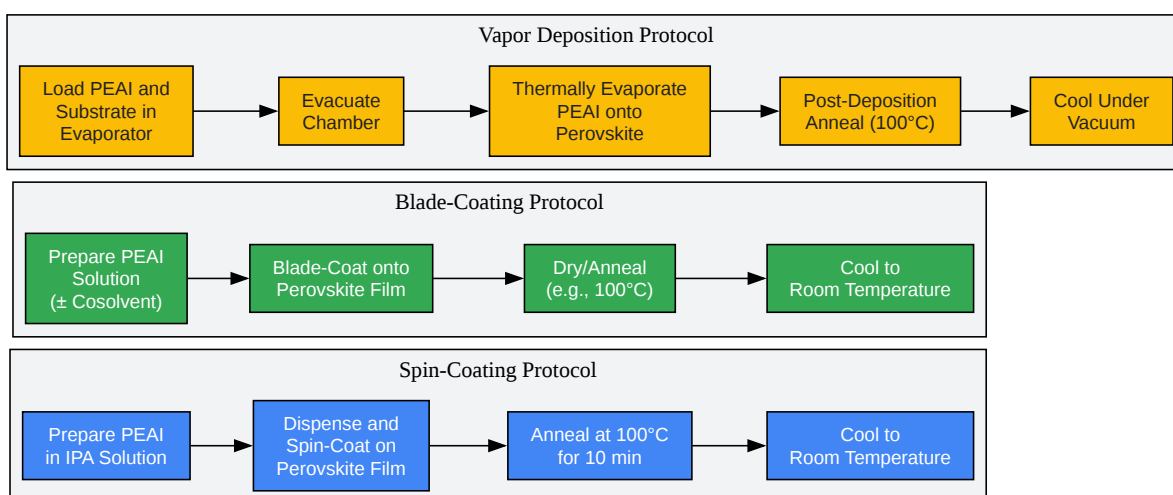
Protocol:

- System Preparation:
 - Load the PEAi powder into a thermal evaporation source (e.g., a tungsten boat) within the vacuum chamber.
 - Mount the perovskite-coated substrate onto the substrate holder.
- Deposition:
 - Evacuate the chamber to a high vacuum (e.g., $< 10^{-6}$ Torr).
 - Heat the evaporation source containing the PEAi until it begins to sublime.
 - Monitor the deposition rate and thickness using the QCM. A nominal thickness of 10 nm can be targeted.[8]
 - The substrate can be kept at room temperature or heated to a specific temperature during deposition to influence film formation.
- Post-Deposition Annealing:
 - After deposition, the film is typically annealed to promote the reaction between the PEAi and the perovskite surface. An annealing step of 100 °C for 10 minutes is common.[8]

- Cooling:
 - Allow the substrate to cool to room temperature under vacuum before venting the chamber.

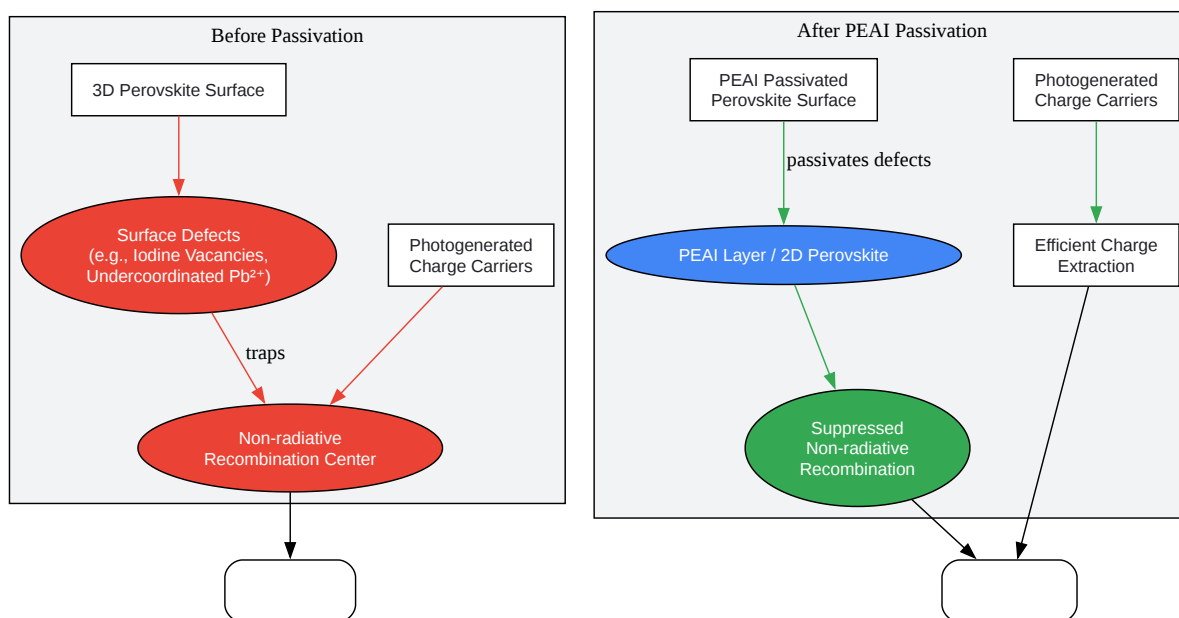
Visualizations

The following diagrams illustrate the experimental workflows and the underlying mechanism of PEAI passivation.



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Experimental workflows for PEAI deposition methods.



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Mechanism of PEAi passivation on perovskite films.

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